

# 1,2-Dibutoxybenzene: Technical Profile & Synthesis Guide

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## Compound of Interest

Compound Name: 1,2-Dibutoxybenzene

CAS No.: 20367-35-5

Cat. No.: B11705909

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## Executive Summary

**1,2-Dibutoxybenzene** (CAS 20367-35-5), also known as Catechol Dibutyl Ether, is a lipophilic aromatic ether derived from pyrocatechol. While less ubiquitous than its methylated analog (Veratrole), it occupies a critical niche in ectoparasiticide research and organic synthesis. Historically utilized as a repellent against trombiculid mites (chiggers) and ticks, its high boiling point and lipophilicity make it a stable solvent and a valuable intermediate for constructing larger supramolecular assemblies or liquid crystals.

This guide provides a comprehensive analysis of its physicochemical properties, a validated synthesis protocol via the Williamson ether method, and safety considerations for laboratory handling.

## Physicochemical Profile

The transition from the methyl ether (Veratrole) to the butyl ether (**1,2-Dibutoxybenzene**) significantly alters the compound's physical behavior, enhancing lipophilicity (LogP) and thermal stability while reducing water solubility.

**Table 1: Comparative Physicochemical Properties**

| Property             | 1,2-Dibutoxybenzene<br>(Target)                                                 | 1,2-Dimethoxybenzene<br>(Reference)                     |
|----------------------|---------------------------------------------------------------------------------|---------------------------------------------------------|
| CAS Number           | 20367-35-5                                                                      | 91-16-7                                                 |
| Molecular Formula    | C <sub>14</sub> H <sub>22</sub> O <sub>2</sub>                                  | C <sub>8</sub> H <sub>10</sub> O <sub>2</sub>           |
| Molecular Weight     | 222.33 g/mol                                                                    | 138.16 g/mol                                            |
| Physical State       | Colorless to pale yellow<br>liquid/oil                                          | Colorless liquid / Low melting<br>solid                 |
| Boiling Point        | ~150–160 °C (at 10 mmHg)                                                        | 206–207 °C (at 760 mmHg)                                |
| Density              | ~0.94–0.98 g/cm <sup>3</sup>                                                    | 1.084 g/cm <sup>3</sup>                                 |
| LogP (Octanol/Water) | ~4.5–5.0 (Predicted)                                                            | 1.60                                                    |
| Solubility           | Miscible in organic solvents<br>(Et <sub>2</sub> O, DCM); Insoluble in<br>water | Soluble in alcohol, ether;<br>Slightly soluble in water |
| Refractive Index     | ~1.49–1.51*                                                                     | 1.533                                                   |

\*Note: Values marked with an asterisk are estimated based on homologous series trends (Veratrole

1,2-Diethoxybenzene

**1,2-Dibutoxybenzene**) where experimental data is scarce in public registries.

## Structural Analysis

The molecule consists of a benzene ring substituted at the 1 and 2 positions with n-butoxy groups. The steric bulk of the butyl chains forces the alkoxy groups to adopt a conformation that minimizes repulsion, often twisting slightly out of the aromatic plane compared to the methoxy analog. This conformational flexibility is relevant for its binding affinity in biological targets (e.g., chemoreceptors in arthropods).

## Synthesis & Manufacturing

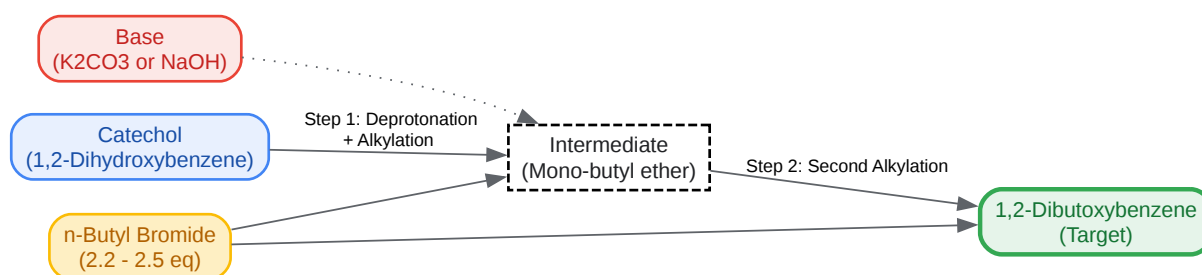
The most robust route for synthesizing **1,2-Dibutoxybenzene** is the Williamson Ether Synthesis. This

reaction involves the nucleophilic attack of the catecholate dianion on an n-butyl halide.

## Reaction Mechanism[6]

- Deprotonation: A base (e.g.,  
  
or  
  
) deprotonates the phenolic hydroxyl groups of catechol.
- Nucleophilic Attack: The resulting phenoxide ion attacks the electrophilic carbon of n-butyl bromide, displacing the bromide ion.
- Double Alkylation: The process repeats for the second hydroxyl group.

## Synthesis Pathway Diagram[7]



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Figure 1: Step-wise alkylation pathway from Catechol to **1,2-Dibutoxybenzene** via Williamson Ether Synthesis.

## Experimental Protocol: Laboratory Scale Synthesis

Objective: Synthesize 50g of **1,2-Dibutoxybenzene**. Prerequisites: Fume hood, inert atmosphere (

), standard PPE (gloves, goggles).

## Reagents

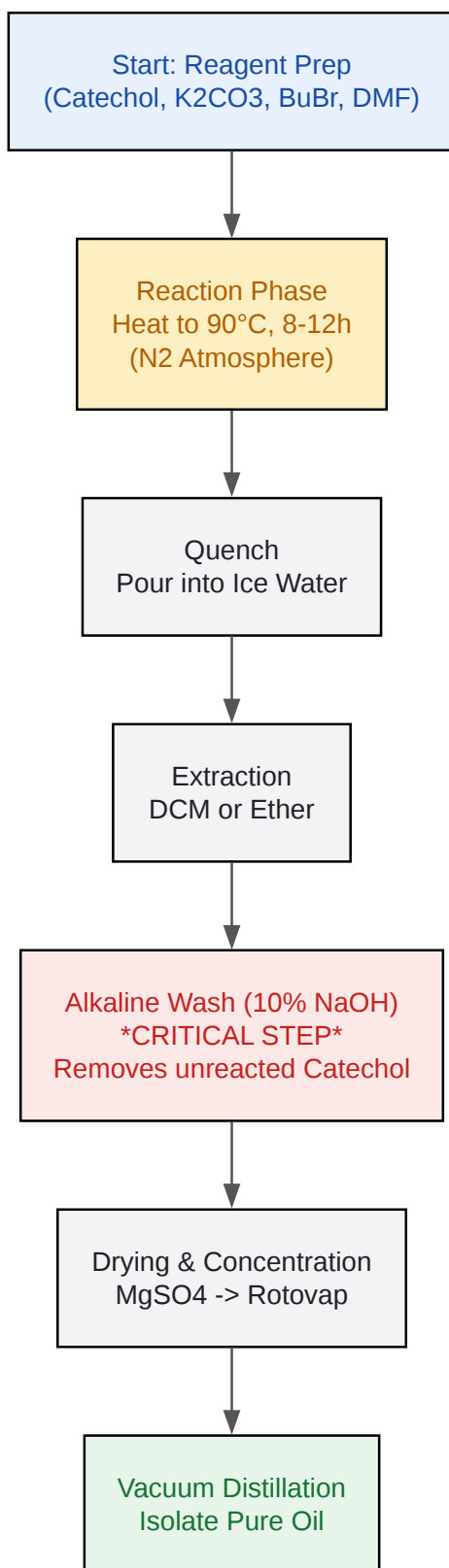
- Catechol (1,2-Dihydroxybenzene): 11.0 g (0.1 mol)
- n-Butyl Bromide: 34.3 g (0.25 mol, 2.5 eq)
- Potassium Carbonate (  
): 41.5 g (0.3 mol, 3.0 eq) – Anhydrous, ground powder.
- Solvent: DMF (Dimethylformamide) or Acetone (150 mL). Note: DMF accelerates the reaction due to better solubility of the phenoxide.

## Step-by-Step Methodology

- Setup: Equip a 500 mL round-bottom flask with a magnetic stir bar and a reflux condenser. Flush with nitrogen.
- Charging: Add Catechol and anhydrous  
to the flask. Add DMF (150 mL) and stir for 15 minutes at room temperature to initiate deprotonation (color change to dark/greenish is normal).
- Addition: Add n-Butyl Bromide dropwise via an addition funnel over 20 minutes.
- Reflux: Heat the mixture to 80–90°C (if using DMF) or reflux temperature (if using Acetone) for 6–12 hours. Monitor reaction progress via TLC (Eluent: Hexane/Ethyl Acetate 9:1). The starting catechol spot should disappear.
- Workup:
  - Cool the mixture to room temperature.
  - Pour the reaction mass into 500 mL of ice-cold water. The product will separate as an oil.
  - Extract with Diethyl Ether or Dichloromethane (  
mL).

- Purification:
  - Wash the organic layer with 10% NaOH solution ( mL) to remove any unreacted catechol (critical for purity).
  - Wash with Brine, dry over anhydrous , and filter.
  - Concentrate under reduced pressure (Rotary Evaporator).
  - Distillation: Perform vacuum distillation to isolate the pure product. Collect the fraction boiling at ~150–160°C (at 10 mmHg).

## Process Workflow Diagram



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Figure 2: Operational workflow for the isolation and purification of **1,2-Dibutoxybenzene**.

## Applications & Utility

### Ectoparasiticide & Repellent Research

**1,2-Dibutoxybenzene** has historical significance as a repellent against Trombiculid mites (chiggers) and ticks.

- **Mechanism:** Like benzyl benzoate, it acts by interfering with the arthropod's chemoreception or causing direct irritation to the pest upon contact.
- **Utility:** It is often used as a positive control in bioassays comparing novel repellents or as a synergist in older formulations.

### Chemical Intermediate[4][5]

- **Supramolecular Chemistry:** The long butyl chains provide steric bulk and lipophilicity, making this unit useful in designing liquid crystals or lipophilic ligands for metal coordination.
- **Solvent:** Its high boiling point and stability make it a specialized solvent for high-temperature reactions where non-polar, non-volatile ethers are required.

## Analytical Characterization (Expected Data)

To validate the synthesis, the following spectral data should be obtained:

- $^1\text{H}$  NMR ( $\text{CDCl}_3$ , 400 MHz):
  - 6.85–6.95 (m, 4H, Ar-H) – Characteristic aromatic multiplet.
  - 4.00 (t, 4H, O-CH<sub>2</sub>-) – Deshielded triplets next to oxygen.
  - 1.75–1.85 (m, 4H, -CH<sub>2</sub>-CH<sub>2</sub>-CH<sub>2</sub>-)
  - 1.45–1.55 (m, 4H, -CH<sub>2</sub>-CH<sub>2</sub>-CH<sub>3</sub>)
  - 0.98 (t, 6H, -CH<sub>3</sub>)

- IR Spectrum (Neat):
  - 3060  $\text{cm}^{-1}$  (C-H aromatic stretch)
  - 2870–2960  $\text{cm}^{-1}$  (C-H aliphatic stretch)
  - 1250  $\text{cm}^{-1}$  (C-O-C asymmetric stretch) – Strong ether band.
  - 745  $\text{cm}^{-1}$  (Ortho-substituted benzene ring).

## Safety, Toxicology & Handling

Warning: While less volatile than Veratrole, **1,2-Dibutoxybenzene** should be handled as a potential irritant.

- Hazard Classification (GHS):
  - Skin Irritation (Category 2)
  - Eye Irritation (Category 2A)
  - Acute Toxicity, Oral (Category 4) - Inferred from catechol ethers.
- Handling: Avoid contact with skin.[1][2][3][4] Catechol derivatives can be absorbed transdermally. Use nitrile gloves.
- Storage: Store in a cool, dry place away from strong oxidizing agents.

## References

- PubChem.1,2-Dimethoxybenzene (Veratrole) Compound Summary. (Used for comparative physicochemical data). Available at: [\[Link\]](#)
- NIST Chemistry WebBook.Benzene, 1,2-dimethoxy- Thermochemical Data.[5] Available at: [\[Link\]](#)
- Fradin, M. S., & Day, J. F. (2002).[6] Comparative Efficacy of Insect Repellents against Mosquito Bites.[6] New England Journal of Medicine.[7] (Contextual reference for repellent

testing protocols). Available at: [\[Link\]](#)

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## Sources

- [1. fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- [2. spectrumchemical.com](https://www.spectrumchemical.com) [[spectrumchemical.com](https://www.spectrumchemical.com)]
- [3. sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- [4. fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- [5. Benzene, 1,2-dimethoxy-](https://webbook.nist.gov) [[webbook.nist.gov](https://webbook.nist.gov)]
- [6. mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- [7. cmmcp.org](https://www.cmmcp.org) [[cmmcp.org](https://www.cmmcp.org)]
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